

Essential Guide to the Proper Disposal of Sophoraflavanone H

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Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B15593414

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **Sophoraflavanone H**, a natural product utilized in various research applications. Adherence to these protocols is crucial due to the compound's potential hazards.

Immediate Safety and Hazard Information

Sophoraflavanone H, derived from *Sophora angustifolia* root extract, is classified under the Globally Harmonized System (GHS) with the following hazards:

- H302: Harmful if swallowed.
- H410: Very toxic to aquatic life with long-lasting effects.^[1]

Due to its high aquatic toxicity, it is imperative that **Sophoraflavanone H** and its containers are disposed of as hazardous waste and not released into the environment.^[1]

Core Disposal Protocol

The fundamental principle for the disposal of **Sophoraflavanone H** is that it must be managed through an approved hazardous waste program.^{[1][2]} Under no circumstances should **Sophoraflavanone H** or its solutions be poured down the drain or disposed of in regular trash.^{[2][3][4]}

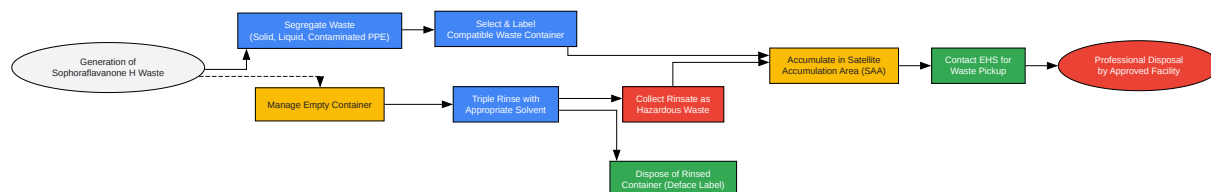
Step-by-Step Disposal Procedure:

- Waste Identification and Classification:
 - Treat all **Sophoraflavanone H** waste, including pure compound, solutions, and contaminated materials, as hazardous chemical waste.[\[2\]](#)
 - While a specific EPA hazardous waste code (e.g., P-list or U-list) is not readily available for **Sophoraflavanone H**, its high aquatic toxicity warrants its management as a hazardous waste.
- Waste Segregation:
 - Segregate **Sophoraflavanone H** waste from other laboratory waste streams to prevent accidental mixing with incompatible chemicals.[\[5\]](#)
 - Store in a designated "Satellite Accumulation Area" (SAA) within the laboratory, at or near the point of generation.[\[3\]](#)[\[5\]](#)
- Container Selection and Labeling:
 - Use a chemically compatible, leak-proof container for waste collection. The original container is often a suitable choice if it is in good condition.[\[5\]](#)
 - Clearly label the waste container with the words "Hazardous Waste," the full chemical name ("**Sophoraflavanone H**"), and a description of the contents (e.g., "solid," "solution in DMSO").
- Waste Accumulation and Storage:
 - Keep the hazardous waste container securely closed at all times, except when adding waste.[\[2\]](#)[\[5\]](#)
 - Store the container in a well-ventilated area, away from ignition sources and incompatible materials.
- Disposal of Contaminated Materials:

- Any materials contaminated with **Sophoraflavanone H**, such as personal protective equipment (gloves, lab coats), absorbent pads, and glassware, must also be disposed of as hazardous waste.
- Chemically contaminated sharps, like needles or pipette tips, should be collected in a designated, puncture-resistant sharps container that is clearly labeled as hazardous waste.^[4]
- Disposal of Empty Containers:
 - An empty container that held **Sophoraflavanone H** must be managed carefully.
 - If the container held what would be considered an "acute hazardous waste" (P-listed), it would require triple rinsing with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.^{[2][4]} Given the high toxicity of **Sophoraflavanone H**, it is best practice to follow this procedure.
 - After triple rinsing, obliterate or remove the original label before disposing of the container as regular trash or recycling, in accordance with institutional policies.^{[2][4]}
- Arranging for Waste Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.^[3] Do not allow waste to accumulate beyond established limits (e.g., 55 gallons for hazardous waste or 1 quart for acutely toxic waste in an SAA).^[3]

Experimental Workflow for Disposal

The following diagram illustrates the logical steps for the proper disposal of **Sophoraflavanone H** waste.



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Sophoraflavanone H Disposal Workflow

Disclaimer: The information provided here is a general guide. Always consult your institution's specific chemical hygiene plan and Environmental Health and Safety (EHS) department for detailed procedures and regulatory requirements in your location.

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